

Cdk8-IN-1: A Chemical Probe for Unraveling CDK8 Function

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Compound of Interest

Compound Name: Cdk8-IN-1

Cat. No.: B3028136

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

Cyclin-dependent kinase 8 (CDK8) has emerged as a critical regulator of gene transcription and a key player in various signaling pathways implicated in cancer and other diseases. As a component of the Mediator complex, CDK8, along with its close paralog CDK19, acts as a molecular switch, modulating the activity of RNA Polymerase II and numerous transcription factors. The development of potent and selective chemical probes is paramount to dissecting the complex biology of CDK8 and validating its potential as a therapeutic target. This guide focuses on **Cdk8-IN-1**, a potent and selective dual inhibitor of CDK8 and CDK19, providing a comprehensive overview of its properties and its application as a chemical probe to investigate CDK8 function.

Mechanism of Action and Biochemical Profile

Cdk8-IN-1 is a small molecule inhibitor that competitively binds to the ATP-binding pocket of CDK8 and CDK19, thereby blocking their kinase activity. This inhibition prevents the phosphorylation of downstream substrates, leading to modulation of gene expression and cellular signaling pathways.

Table 1: Biochemical and Cellular Potency of Representative CDK8/19 Inhibitors

Compound Name	Target	IC50 (nM)	Kd (nM)	Cellular Assay (Example)	Cellular Potency (nM)	Reference
CDK8/19-IN-1	CDK8	0.46	46	Antitumor activity (RPMI8226 cells)	GI50: 0.43-2.5	[1]
CDK19	0.99	25	[1]			
CCT251545	CDK8	-	2	WNT signaling reporter assay	pIC50: ~7.5	[2]
CDK19	-	-	[2]			
BI-1347	CDK8	1.4	-	STAT1 S727 phosphorylation	-	[3][4]
CDK19	-	-	[4]			
T-474	CDK8	1.6	-	Prostate cancer cell proliferation	-	[5]
CDK19	1.9	-	[5]			
SNX631	CDK8/19	-	-	NFkB-dependent luciferase expression	IC50: 7-11	[6][7]

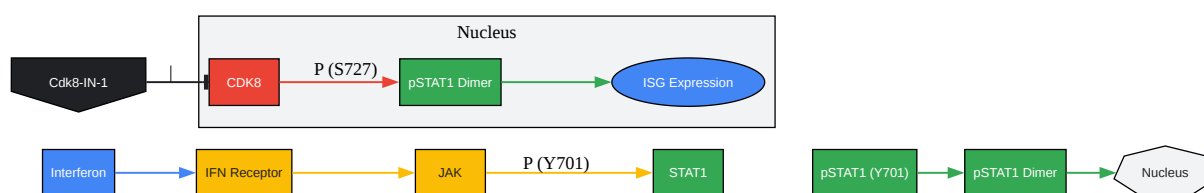
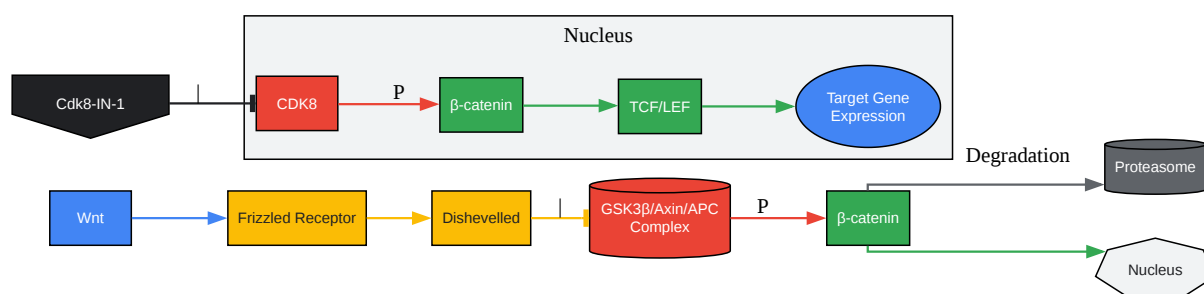
Note: Data for **Cdk8-IN-1** is primarily from supplier datasheets, while other compounds are extensively characterized in peer-reviewed literature and serve as exemplars for a CDK8 chemical probe.

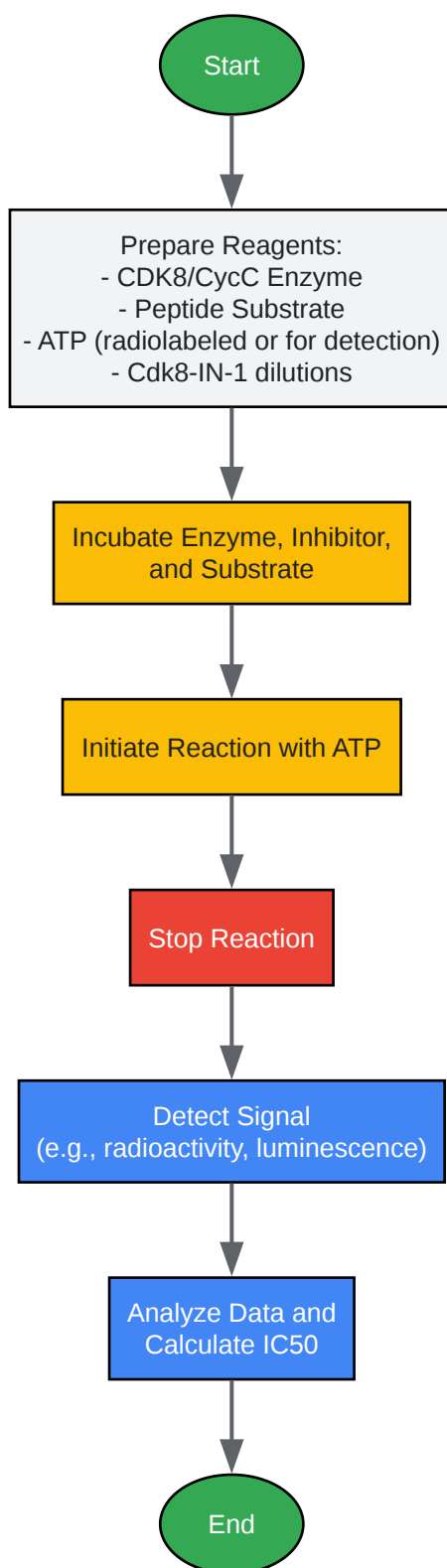
Key Signaling Pathways Modulated by Cdk8-IN-1

CDK8 is a central node in several critical signaling pathways. Inhibition of CDK8 with **Cdk8-IN-1** can be used to probe the role of CDK8 in these pathways.

Wnt/ β -catenin Signaling

CDK8 is a positive regulator of the Wnt/ β -catenin pathway, which is frequently dysregulated in colorectal cancer.[2] CDK8 can phosphorylate β -catenin, enhancing its transcriptional activity.





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